

Safety data sheet (SDS) for 4-Cyclopropoxy-3-ethylpyridine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Cyclopropoxy-3-ethylpyridine

Cat. No.: B14828692

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Technical Safety & Handling Guide: **4-Cyclopropoxy-3-ethylpyridine**

Executive Summary

This guide serves as a comprehensive technical manual for **4-Cyclopropoxy-3-ethylpyridine**, a specialized heterocyclic intermediate likely utilized in the synthesis of phosphodiesterase inhibitors (e.g., PDE4 targets) or novel agrochemicals.^[1]

Unlike standard Safety Data Sheets (SDS), this document synthesizes Structure-Activity Relationship (SAR) logic with practical laboratory protocols.^[1] As a specific CAS number and full toxicological dossier are not publicly standardized for this exact isomer, the safety profiles are derived from the core pharmacophores: the pyridine ring (CNS/irritant), the ethyl side chain (lipophilicity/flammability), and the cyclopropoxy moiety (metabolic stability/ring strain).^[1]

Part 1: Chemical Identity & Physicochemical Properties^{[1][2]}

Chemical Structure:

- Core: Pyridine ring substituted at the 3- and 4-positions.^{[1][2]}

- Substituents: An ethyl group at C3 and a cyclopropoxy group ($-O-CH(CH_2)_2$) at C4.[\[1\]](#)
- Formula: $C_{10}H_{13}NO$
- Molecular Weight: ~ 163.22 g/mol [\[1\]](#)

Predicted Physicochemical Profile:

- Note: Values are calculated based on fragment contribution methods (Group Additivity).

Property	Value / Prediction	Technical Implication
Physical State	Viscous Liquid / Low-melting Solid	Likely an oil at RT due to the ethyl group disrupting crystal packing. [1]
Boiling Point	245°C - 260°C (at 760 mmHg)	High boiling point; vacuum distillation required for purification. [1]
Flash Point	$\sim 95^{\circ}C$ - $105^{\circ}C$ (Closed Cup)	Class IIIB Combustible Liquid. [1] Avoid open flames.
pKa (Pyridine N)	~ 6.5 - 7.0	The 4-alkoxy group is electron-donating, increasing basicity compared to pyridine (pKa 5.2). [1]
LogP	~ 2.5 - 2.8	Moderate lipophilicity; penetrates skin and cell membranes easily. [1]
Solubility	DCM, Methanol, Ethyl Acetate	Poor water solubility. [1] Use organic solvents for extraction. [1]

Part 2: Hazard Identification (SAR-Derived)

GHS Classification (Predicted):

- Signal Word:WARNING
- Skin Irritation: Category 2 (Causes skin irritation).[1]
- Eye Irritation: Category 2A (Causes serious eye irritation).[1]
- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[1]
- STOT-SE: Category 3 (Respiratory irritation).[1]

Toxicological Mechanisms:

- Pyridine Toxicity: Like 3-ethylpyridine, this compound may act as a CNS depressant at high concentrations.[1] The nitrogen lone pair allows for protonation in physiological pH, facilitating binding to nicotinic receptors.[1]
- Cyclopropoxy Reactivity: While cyclopropyl ethers are generally stable, the strained ring can undergo metabolic ring-opening (via CYP450), potentially forming reactive aldehyde intermediates that can form adducts with proteins.[1]
- Sensitization: Pyridine derivatives are known sensitizers.[1] Isolate exposure using engineering controls.

Part 3: Emergency Response & Handling Protocols

Self-Validating Neutralization Protocol (Spills)

Do not simply wipe up.[1] Pyridines possess a distinct, penetrating odor and basic properties.
[1]

- Evacuate & Ventilate: Clear the immediate area.[1]
- Acidification (The Indicator Step):
 - Prepare a 10% Citric Acid or dilute HCl solution.[1]
 - Apply to the spill.[1]

- Validation: The strong "pyridine-like" odor should diminish significantly as the volatile free base is converted to the non-volatile pyridinium salt.[\[1\]](#)
- Absorption: Cover the neutralized liquid with vermiculite or sand.[\[1\]](#)
- Disposal: Collect in a container marked "Organic Waste - Basic/Amine."

First Aid Causality

- Eye Contact: Flush for 15 minutes. Why? Pyridines are basic; alkali burns penetrate deeper than acid burns as they saponify fatty tissues in the eye.[\[1\]](#) Immediate dilution is critical to stop saponification.[\[1\]](#)
- Skin Contact: Wash with soap and water, not alcohol.[\[1\]](#) Why? Ethanol acts as a permeation enhancer for lipophilic pyridines, potentially increasing systemic absorption.[\[1\]](#)

Part 4: Synthesis & Experimental Handling

Context: This molecule is typically synthesized via Nucleophilic Aromatic Substitution (S_NAr) or O-alkylation.[\[1\]](#)

Synthesis Workflow (S_NAr Approach)

- Precursors: 4-Chloro-3-ethylpyridine + Cyclopropanol + Sodium Hydride (NaH).[\[1\]](#)
- Solvent: DMF or DMSO (Polar aprotic is required to stabilize the transition state).[\[1\]](#)

Step-by-Step Protocol:

- Activation: In a flame-dried flask under Argon, dissolve Cyclopropanol (1.1 eq) in anhydrous DMF.
- Deprotonation: Cool to 0°C. Add NaH (1.2 eq) portion-wise. Wait for H₂ evolution to cease.
- Addition: Add 4-Chloro-3-ethylpyridine (1.0 eq) dropwise.
- Heating: Heat to 80-100°C. Mechanism: The electron-withdrawing nitrogen activates the C4 position for nucleophilic attack.[\[1\]](#)

- Quench: Pour into ice water. Extract with Ethyl Acetate.[1]

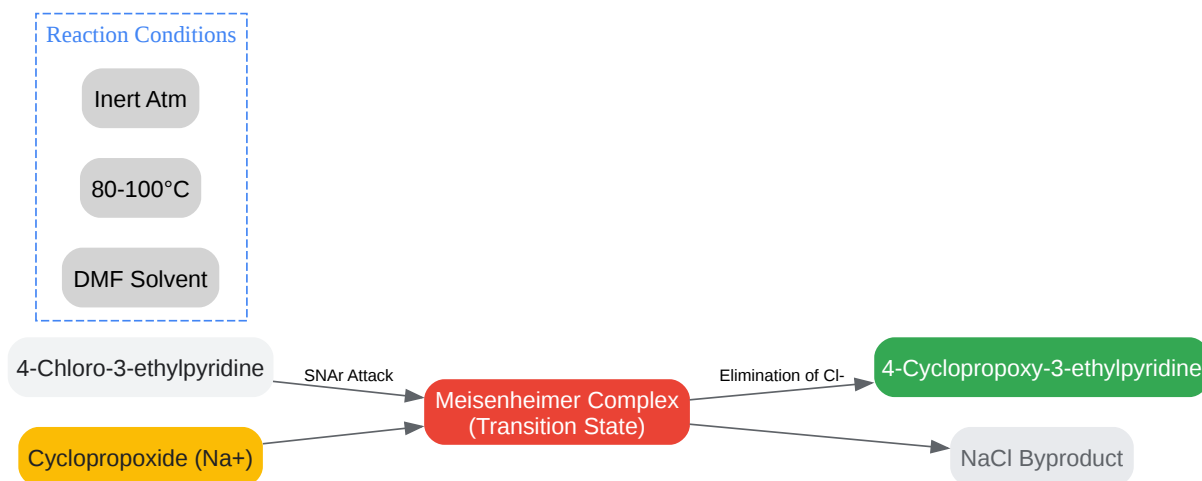
Storage & Stability

- Atmosphere: Store under Nitrogen/Argon.[1]
- Incompatibility: Strong oxidizing agents (N-oxide formation) and strong acids (potential cleavage of the cyclopropyl ether).[1]

Part 5: Visualizing the Logic

The following diagrams illustrate the synthesis logic and the metabolic fate of the molecule, crucial for understanding its safety profile in drug development.

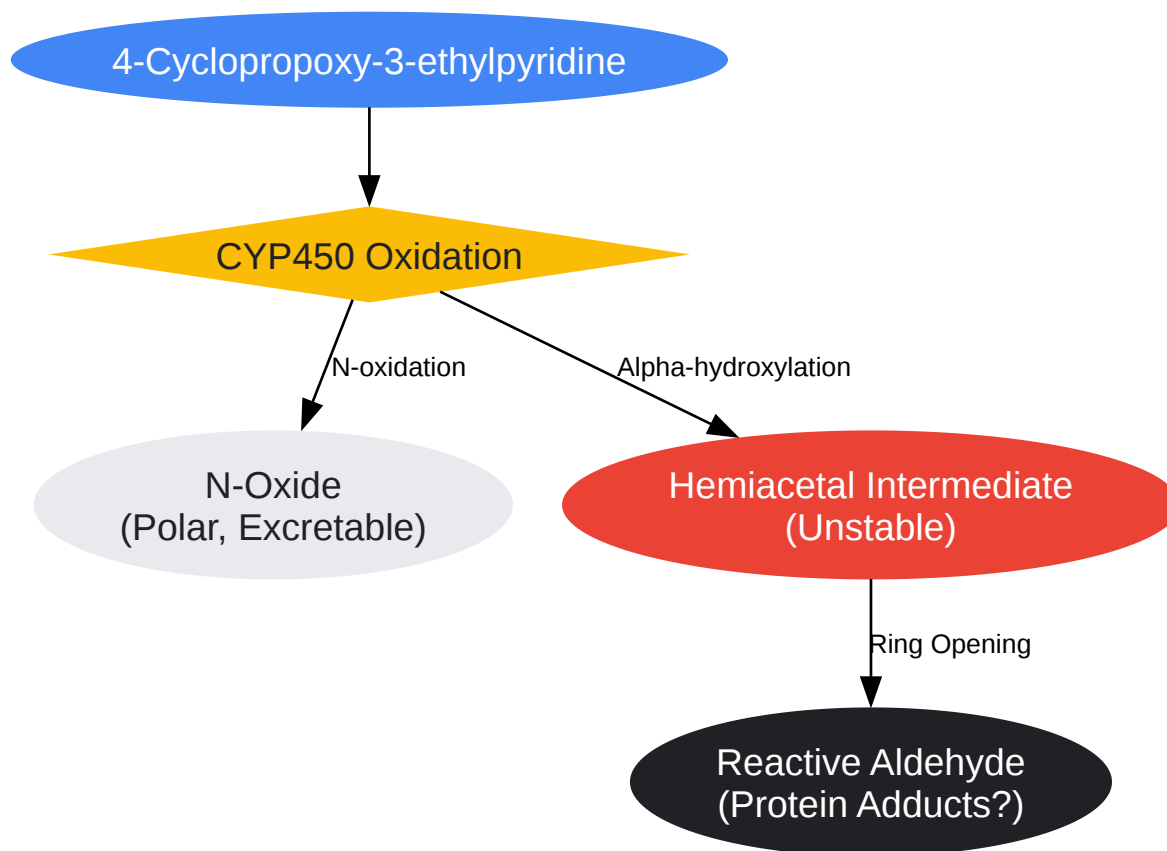
Diagram 1: Synthesis & Reactivity Flow



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Caption: SNAr synthesis pathway showing the critical transition from chloro-precursor to the cyclopropoxy target.

Diagram 2: Metabolic Liability (Safety Prediction)



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Caption: Predicted metabolic pathways highlighting the potential for ring-opening toxicity vs. benign N-oxidation.[1][3]

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